

3-Amino-4-methylbenzoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Amino-4-methylbenzoic acid

Cat. No.: B048440

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Amino-4-methylbenzoic acid** (CAS No. 2458-12-0). The information is compiled from safety data sheets (SDS) to ensure safe laboratory practices and emergency preparedness.

Hazard Identification and Classification

3-Amino-4-methylbenzoic acid is classified as a hazardous chemical.^{[1][2]} It is crucial to understand its potential effects to ensure proper handling.

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4]}
- H319: Causes serious eye irritation.^{[2][3][4]}
- H335: May cause respiratory irritation.^{[2][3][4][5]}

Signal Word: Warning^{[3][4][5]}

Hazard Pictogram:

- GHS07: Exclamation Mark^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Amino-4-methylbenzoic acid** is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[6]
Molecular Weight	151.16 g/mol	[6][7]
Appearance	White to purple powder, crystals, or chunks	
Melting Point	162 - 168 °C	[7]
Flash Point	173.3 °C	[7]
CAS Number	2458-12-0	[3][6][7]
EC Number	219-543-1	[3]

Exposure Controls and Personal Protection

Adherence to proper exposure controls and the use of personal protective equipment (PPE) are paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Work in a well-ventilated place.[1][3][4]
- Ensure eyewash stations and safety showers are close to the workstation.[1][8]

Personal Protective Equipment (PPE)

PPE Type	Specifications	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3] [4]
Skin Protection	Wear protective gloves and impervious clothing. Gloves must be inspected prior to use.	[1] [3] [4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator or a dust mask type N95 (US).	[3] [4]

Handling and Storage

Precautions for Safe Handling

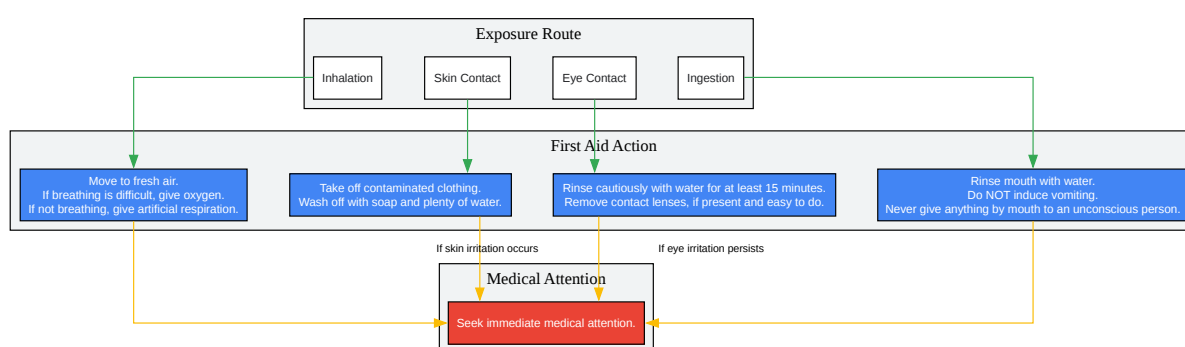
- Avoid contact with skin and eyes.[\[1\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Use non-sparking tools.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)

Conditions for Safe Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store locked up.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Incompatible materials include oxidizing agents.[\[1\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following diagram outlines the recommended procedures.



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Caption: First aid procedures for different exposure routes.

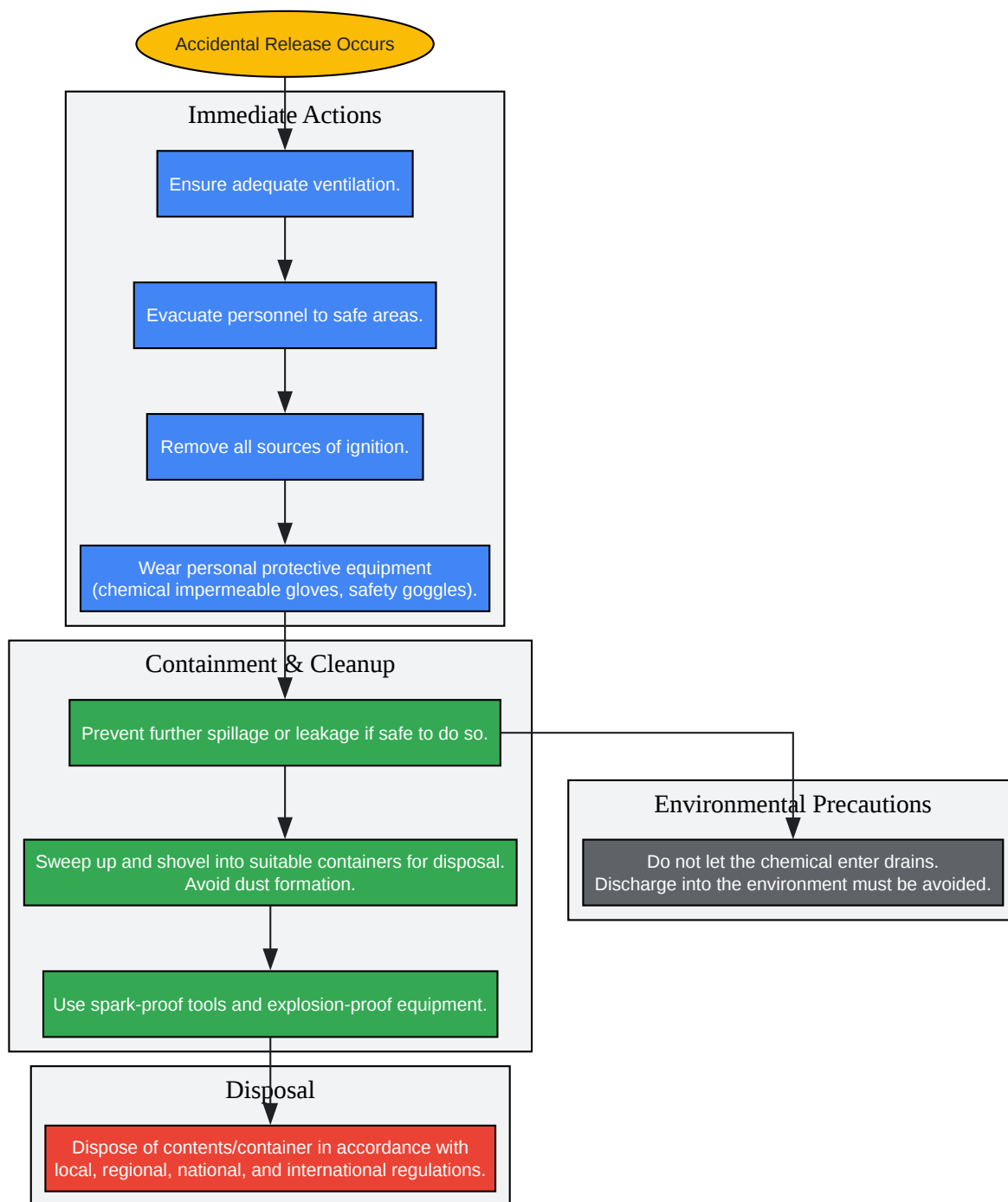
Detailed First Aid Protocols

- Inhalation: Move the victim to fresh air.[1][3][4] If breathing is difficult, administer oxygen.[3][4] If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[3][4] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[3][4]
- Skin Contact: Immediately remove contaminated clothing.[3][4] Wash the affected area with soap and plenty of water.[3][4] Consult a doctor if irritation occurs.[3][4]

- Eye Contact: Rinse cautiously with water for at least 15 minutes, including under the eyelids.
[1][3] Remove contact lenses if present and easy to do so.[3] Continue rinsing and seek medical advice if irritation persists.[1]
- Ingestion: Rinse the mouth with water.[3] Do not induce vomiting.[1][3] Never give anything by mouth to an unconscious person.[1][3] Call a doctor or Poison Control Center immediately.[3]

Accidental Release Measures

In the event of a spill, a structured response is necessary to mitigate risks to personnel and the environment.



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Caption: Workflow for handling an accidental release.

Detailed Accidental Release Protocols

- Personal Precautions: Avoid dust formation and contact with skin and eyes.[3][4] Use personal protective equipment, including chemical-impermeable gloves.[3][4] Ensure adequate ventilation and remove all sources of ignition.[3][4] Evacuate personnel to safe areas.[3][4]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[3] Do not allow the chemical to enter drains, as discharge into the environment should be avoided.[3]
- Methods for Cleaning Up: Collect and arrange for disposal.[3][4] Keep the chemical in suitable, closed containers for disposal.[3][4] Use spark-proof tools and explosion-proof equipment.[3][4] Adhered or collected material should be disposed of promptly in accordance with appropriate laws and regulations.[3][4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: No data is available on specific hazards arising from the chemical.[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus if necessary.[3][4]

Toxicological and Ecological Information

Currently, there is no specific data available for acute toxicity, persistence and degradability, bioaccumulative potential, or mobility in soil for **3-Amino-4-methylbenzoic acid**. [3]

Disposal Considerations

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3][4]

This guide is intended for informational purposes and should not replace a thorough review of the substance's Safety Data Sheet (SDS) and adherence to all institutional safety protocols. Always consult the most current SDS for **3-Amino-4-methylbenzoic acid** before use.

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